

Performance comparison of Pigment Yellow 138 and inorganic yellow pigments

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Compound of Interest

Compound Name: *Pigment Yellow 138*

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Performance Showdown: Pigment Yellow 138 Versus Inorganic Yellows

In the diverse world of yellow pigments, formulators are often faced with the critical decision between organic and inorganic options. This guide provides a comprehensive performance comparison of **Pigment Yellow 138**, a high-performance quinophthalone organic pigment, against three widely used inorganic yellow pigments: Iron Oxide Yellow (PY 42), Lead Chromate Yellow (PY 34), and Bismuth Vanadate Yellow (PY 184). This objective analysis, supported by experimental data, is intended to assist researchers, scientists, and product development professionals in selecting the optimal pigment for their specific applications.

Executive Summary

Pigment Yellow 138 distinguishes itself with exceptional heat stability, lightfastness, and weather fastness, making it a prime choice for demanding applications such as automotive coatings and high-end plastics.^{[1][2][3][4]} Inorganic pigments, while generally offering lower color strength, provide excellent opacity and cost-effectiveness. Bismuth Vanadate Yellow emerges as a strong inorganic contender, offering a balance of vibrant color and good durability, positioning it as a viable alternative to heavy-metal-containing pigments like Lead Chromate Yellow.^{[5][6][7]} Iron Oxide Yellow is a cost-effective option with excellent weather resistance, though with a duller shade.^{[8][9][10][11][12]} Lead Chromate Yellow, historically significant, offers bright color and good opacity but is increasingly being replaced due to toxicity concerns.^{[13][14][15][16][17]}

Quantitative Performance Comparison

The following table summarizes the key performance characteristics of **Pigment Yellow 138** and the selected inorganic yellow pigments. The data presented is a synthesis of typical values reported in technical literature and manufacturer data sheets.

Performance Metric	Pigment Yellow 138	Iron Oxide Yellow (PY 42)	Lead Chromate Yellow (PY 34)	Bismuth Vanadate Yellow (PY 184)
Chemical Class	Quinophthalone	Hydrated Ferric Oxide	Lead Chromate	Bismuth Vanadate
Color Index Name	Pigment Yellow 138	Pigment Yellow 42	Pigment Yellow 34	Pigment Yellow 184
Shade	Greenish Yellow	Yellowish to Brownish	Bright Lemon to Reddish Yellow	Bright, Greenish Yellow
Heat Stability	Up to 300°C[1][2]	~177°C (dehydrates)	Good[13]	250-300°C[5]
Lightfastness (1-8 scale)	7-8[2][3]	7-8	Good[13]	8[5]
Weather Fastness (1-5 scale)	4-5	Excellent[8][9]	Good[13]	4-5[18]
Chemical Resistance	Excellent[1][3]	Excellent alkali resistance[8][9]	Affected by acids and alkalis[14]	Good (sensitive to strong alkalis) [19]
Opacity	Semi-transparent to Opaque[1]	High[8][9]	High[13]	Excellent[19][6]
Tinting Strength	High[1][20]	Good[8]	Excellent[13]	High[5]
Toxicity	Non-toxic[21]	Non-toxic[10]	Toxic (contains lead and chromate)[14] [15]	Non-toxic[19][7]

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies. The following are detailed protocols for the key experiments cited:

Lightfastness and Weather Fastness Testing

Standard: Based on ASTM D4303 - Standard Test Methods for Lightfastness of Pigments Used in Artists' Paints.

Methodology:

- Specimen Preparation: Pigments are dispersed in a suitable binder (e.g., acrylic emulsion, alkyd resin) at a standardized concentration. The dispersion is then applied to a uniform substrate (e.g., aluminum panels, paper cards) to create a consistent film thickness.
- Initial Color Measurement: The initial color of each specimen is measured using a spectrophotometer or colorimeter. Color coordinates are recorded in the CIE 1976 Lab* color space, as per ASTM D2244 and ISO 11664-4.[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)[\[16\]](#)[\[20\]](#)[\[22\]](#)
- Exposure:
 - Lightfastness: Specimens are exposed to a controlled artificial light source, typically a xenon-arc lamp, which simulates the spectral distribution of natural sunlight filtered through window glass.[\[6\]](#)[\[7\]](#)[\[15\]](#)
 - Weather Fastness: Specimens are subjected to accelerated weathering cycles in a weathering chamber, which includes exposure to UV light, temperature fluctuations, and moisture (e.g., simulated rain).
- Final Color Measurement: After a predetermined exposure period, the color of the specimens is remeasured.
- Data Analysis: The color difference (ΔE^*_{ab}) between the initial and final measurements is calculated. The lightfastness and weather fastness are then rated on a standardized scale (e.g., 1-8 for lightfastness, 1-5 for weather fastness), with higher numbers indicating better resistance to change.

Heat Stability Testing

Standard: Based on ISO 787-21 - General methods of test for pigments and extenders — Part 21: Comparison of heat stability of pigments using a stoving medium.[\[2\]](#)[\[3\]](#)[\[18\]](#)[\[21\]](#)[\[23\]](#)[\[24\]](#)

Methodology:

- **Specimen Preparation:** The pigment is thoroughly dispersed into a heat-resistant binder (e.g., a stoving enamel). The colored mixture is then applied to heat-stable substrates, such as metal panels.
- **Initial Color Measurement:** The initial color of the prepared specimens is measured and recorded.
- **Heating:** The specimens are placed in a calibrated oven at a series of increasing temperatures for a specified duration at each temperature.
- **Color Measurement after Heating:** After cooling to room temperature, the color of the specimens is measured at each temperature interval.
- **Data Analysis:** The temperature at which a significant color change (a predefined ΔE^*ab value) occurs is determined as the heat stability limit of the pigment.

Chemical Resistance Testing

Standard: Based on GB/T 5211.6-85 - Determination of acid resistance of pigments.

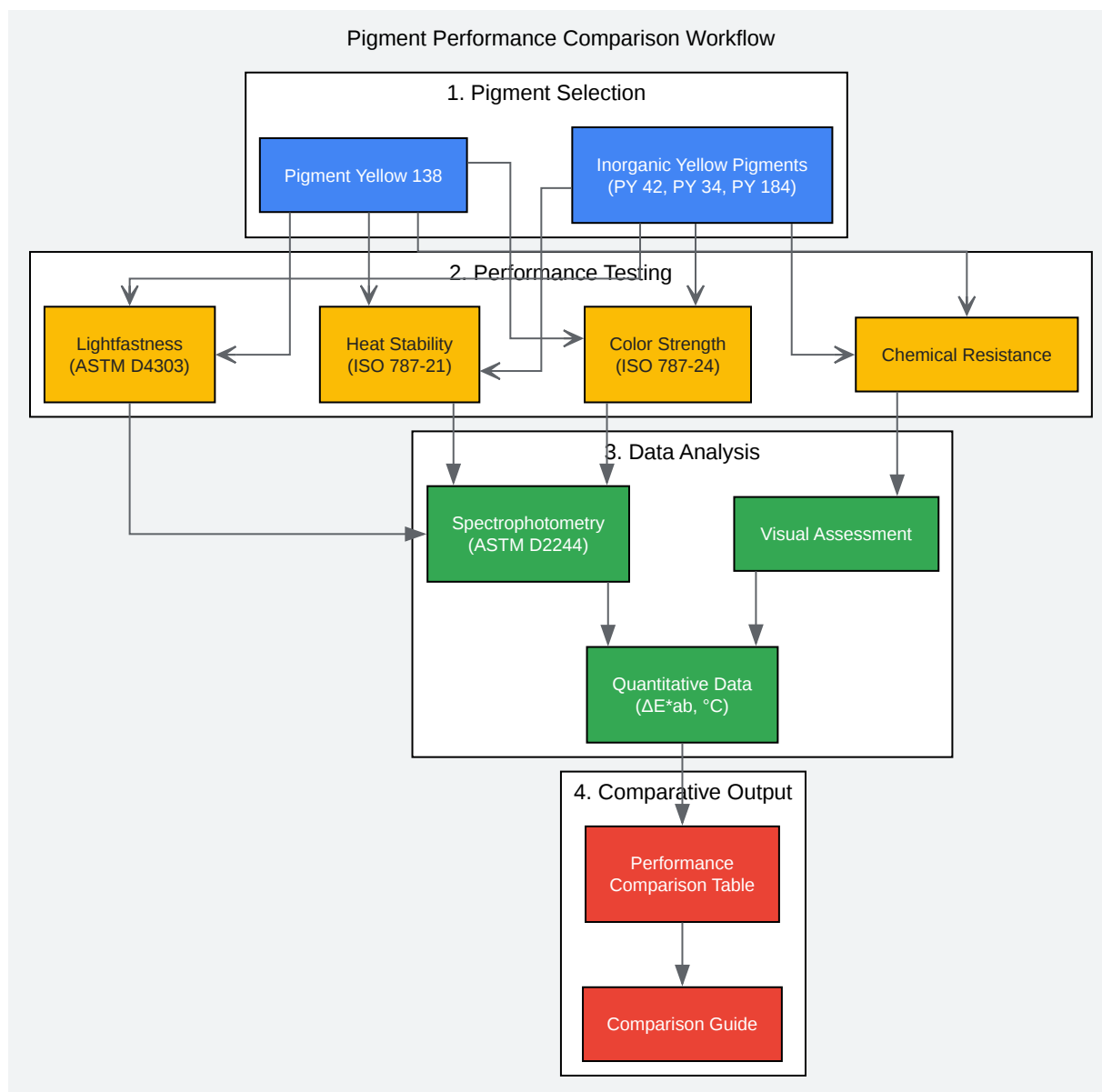
Methodology:

- **Specimen Preparation:** A filter cake of the pigment is prepared by mixing the pigment with the test solution (e.g., a dilute acid or alkali solution) and then filtering it.
- **Exposure:** The filter cake is exposed to the chemical solution for a specified period.
- **Visual Assessment:** The color of the treated filter cake is visually compared to an untreated sample and a standardized gray scale.[\[25\]](#)
- **Filtrate Assessment:** The color of the filtrate is also observed to assess any bleeding or dissolution of the pigment.

- **Data Analysis:** The chemical resistance is rated on a scale (typically 1-5), with a higher rating indicating better resistance to color change and bleeding.

Visualizing the Comparison Workflow

The following diagram illustrates the logical workflow for a comprehensive pigment performance comparison.



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Caption: Workflow for comparing pigment performance.

Conclusion

The selection between **Pigment Yellow 138** and inorganic yellow pigments is highly dependent on the specific requirements of the application. For applications demanding the highest levels of heat, light, and weather resistance, and where a bright, greenish-yellow shade is desired, **Pigment Yellow 138** is an excellent choice.^{[1][2][3][4]} For applications where cost and opacity are the primary drivers, and a more muted, earthy tone is acceptable, Iron Oxide Yellow offers a robust solution.^{[8][9][10][11][12]} Bismuth Vanadate Yellow presents a compelling non-toxic alternative to traditional inorganic pigments, providing a bright shade and good overall performance.^{[19][5][6][7]} The data and methodologies presented in this guide provide a solid foundation for making an informed decision in the pigment selection process.

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References

- 1. justpaint.org [justpaint.org]
- 2. standards.iteh.ai [standards.iteh.ai]
- 3. BS EN ISO 787-21:2017 | 31 Jan 2018 | BSI Knowledge [knowledge.bsigroup.com]
- 4. intertekinform.com [intertekinform.com]
- 5. micomlab.com [micomlab.com]
- 6. micomlab.com [micomlab.com]
- 7. store.astm.org [store.astm.org]
- 8. webstore.ansi.org [webstore.ansi.org]
- 9. matestlabs.com [matestlabs.com]
- 10. standards.iteh.ai [standards.iteh.ai]
- 11. file.yizimg.com [file.yizimg.com]
- 12. besttechnologyinc.com [besttechnologyinc.com]
- 13. cie.co.at [cie.co.at]

- 14. ASTM D2244 - Calculation of Color Tolerances - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 15. wewontech.com [wewontech.com]
- 16. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 17. standards.iteh.ai [standards.iteh.ai]
- 18. Standard - General methods of test for pigments and extenders - Part 21: Comparison of heat stability of pigments using a stoving medium (ISO 787-21:1979) SS-EN ISO 787-21:2017 - Swedish Institute for Standards, SIS [hub.sis.se]
- 19. store.astm.org [store.astm.org]
- 20. ISO 11664-4:2008 [isme.me]
- 21. SN EN ISO 787-21:2018 | SNV-Connect Standards Shop [connect.snv.ch]
- 22. scribd.com [scribd.com]
- 23. intertekinform.com [intertekinform.com]
- 24. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 25. lr-test.com [lr-test.com]
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